

# In-Depth Technical Guide to the Physical and Chemical Properties of Iprovalicarb-d8

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## Compound of Interest

Compound Name: Iprovalicarb-d8

Cat. No.: B15559633

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## Introduction

**Iprovalicarb-d8** is the deuterated form of Iprovalicarb, a systemic fungicide belonging to the valinamide carbamate chemical class. It is effective against Oomycete pathogens, which cause diseases such as late blight in potatoes and downy mildew in grapes. The introduction of deuterium atoms into the molecule makes **Iprovalicarb-d8** a valuable internal standard for quantitative analytical studies, particularly in residue analysis and metabolic research, due to its mass shift compared to the parent compound. This guide provides a comprehensive overview of the physical and chemical properties of **Iprovalicarb-d8**, experimental protocols for their determination, and insights into its mechanism of action.

## Physical and Chemical Properties

The physical and chemical properties of **Iprovalicarb-d8** are crucial for its application in research and development. While specific experimental data for the deuterated form is limited, the properties of its non-deuterated counterpart, Iprovalicarb, provide a reliable estimate.

Property	Value	Source
IUPAC Name	propan-2-yl N-[(2S)-2,3,4,4,4-pentadeuterio-1-[1-(4-methylphenyl)ethylamino]-1-oxo-3-(trideuteriomethyl)butan-2-yl]carbamate	Internal
Molecular Formula	C <sub>18</sub> D <sub>8</sub> H <sub>20</sub> N <sub>2</sub> O <sub>3</sub>	Internal
Molecular Weight	328.48 g/mol	Internal
Accurate Mass	328.2602 u	Internal
CAS Number (unlabelled)	140923-17-7	Internal
Appearance	White to off-white powder	Estimated
Melting Point	163-165 °C (mixture of diastereomers)	Estimated
Boiling Point	497.8 ± 38.0 °C (Predicted)	Estimated
Solubility	Chloroform (Slightly), Methanol (Slightly)	Estimated
SMILES	<chem>[2H]C([2H])([2H])C([2H])(C([2H])([2H])[2H])C@H(NC(=O)OC(C)C)C(=O)NC(C)c1ccc(C)cc1</chem>	Internal
InChI	InChI=1S/C18H28N2O3/c1-11(2)16(20-18(22)23-12(3)4)17(21)19-14(6)15-9-7-13(5)8-10-15/h7-12,14,16H,1-6H3,(H,19,21)(H,20,22)/t14?,16-/m0/s1/i1D3,2D3,11D,16D	Internal

## Experimental Protocols for Property Determination

The determination of the physical and chemical properties of a substance like **Iprovalicarb-d8** follows standardized methodologies to ensure accuracy and reproducibility. The Organisation for Economic Co-operation and Development (OECD) provides a set of internationally accepted guidelines for the testing of chemicals.<sup>[1][2][3][4][5]</sup>

## Melting Point Determination (OECD TG 102)

- Principle: This method determines the temperature at which a substance transitions from a solid to a liquid state.
- Apparatus: Capillary tube melting point apparatus.
- Procedure:
  - A small, uniform amount of the finely powdered **Iprovalicarb-d8** is packed into a capillary tube.
  - The capillary tube is placed in the heating block of the melting point apparatus.
  - The temperature is raised at a controlled rate.
  - The temperature range from the point at which the substance begins to melt to the point at which it is completely liquefied is recorded as the melting point range.

## Boiling Point Determination (OECD TG 103)

- Principle: This method determines the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.
- Apparatus: Ebulliometer or dynamic method apparatus.
- Procedure (Dynamic Method):
  - **Iprovalicarb-d8** is heated, and the vapor pressure is measured at different temperatures.
  - A curve of vapor pressure versus temperature is plotted.

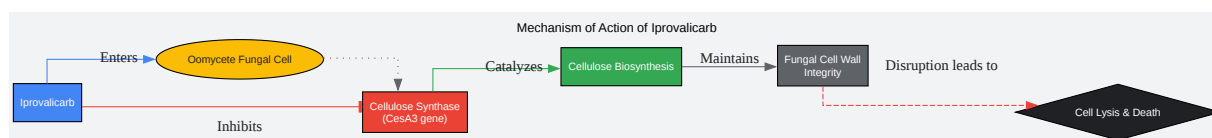
- The boiling point at a given pressure is determined from the curve. The normal boiling point is the temperature at which the vapor pressure equals 101.325 kPa.

## Water Solubility Determination (OECD TG 105)

- Principle: The column elution method is commonly used to determine the water solubility of substances with low solubility.
- Apparatus: A column with a temperature-controlled jacket, HPLC pump, and a UV detector.
- Procedure:
  - A support material in a column is coated with an excess of **Iprovalicarb-d8**.
  - Water is passed through the column at a slow, constant rate to achieve saturation.
  - The concentration of **Iprovalicarb-d8** in the eluate is determined by a suitable analytical method, such as HPLC-UV.
  - The experiment is continued until the concentration of the eluted substance is constant. This constant concentration is taken as the water solubility.

## Mechanism of Action: Inhibition of Cellulose Synthase

Iprovalicarb's fungicidal activity stems from its ability to inhibit cellulose synthase, a crucial enzyme in the cell wall biosynthesis of Oomycete fungi.[6][7] This disruption of the cell wall leads to cell lysis and ultimately, the death of the pathogen.

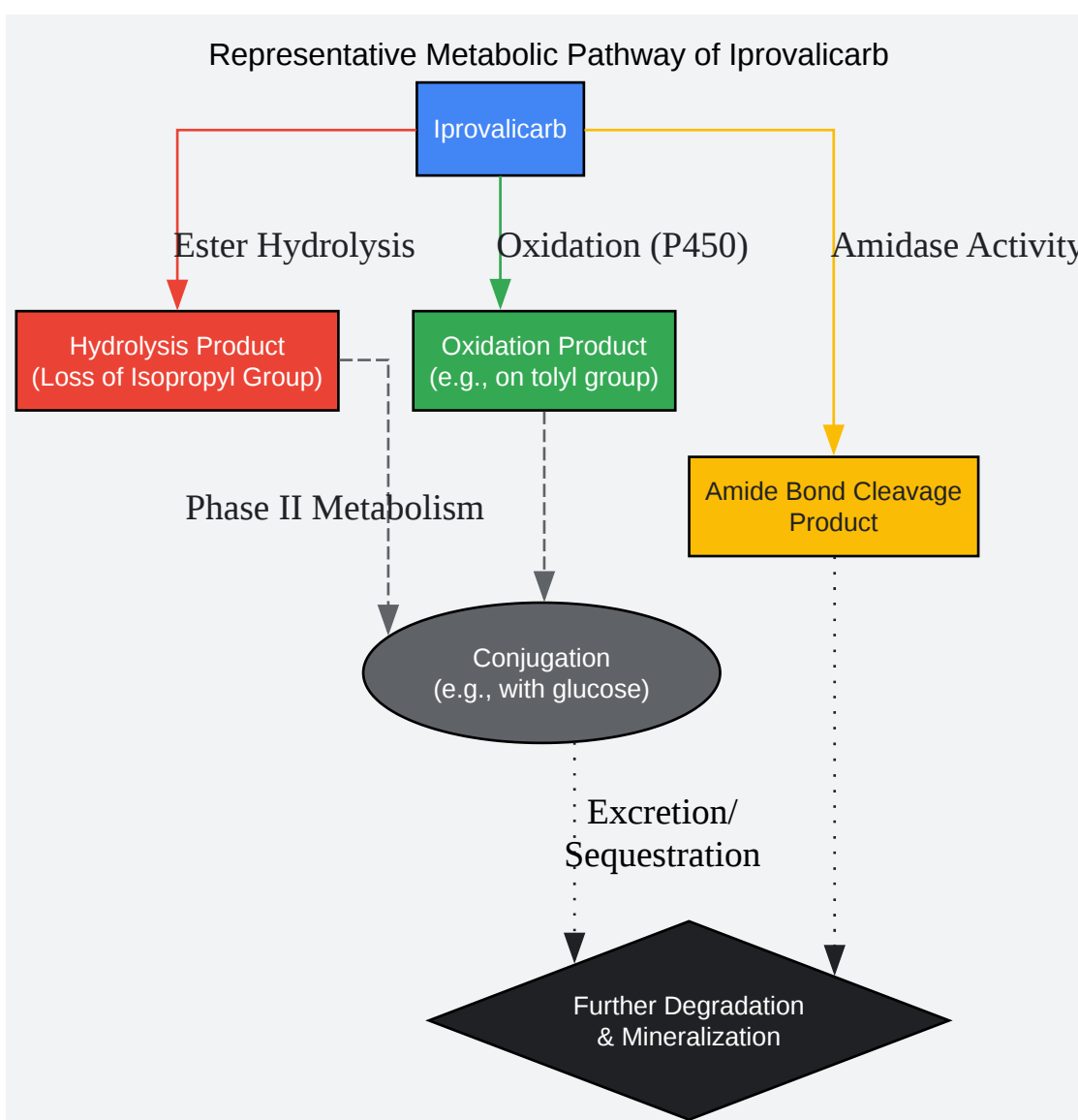


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Caption: Iprovalicarb inhibits fungal cellulose synthase, disrupting cell wall integrity and causing cell death.

## Representative Metabolic Pathway

The metabolism of Iprovalicarb in biological systems, such as soil and plants, involves several transformation processes. While a complete metabolic map is complex and environment-dependent, a representative pathway can be illustrated. Studies have investigated the degradation and metabolism of Iprovalicarb in soil and its residues in organisms like fish.

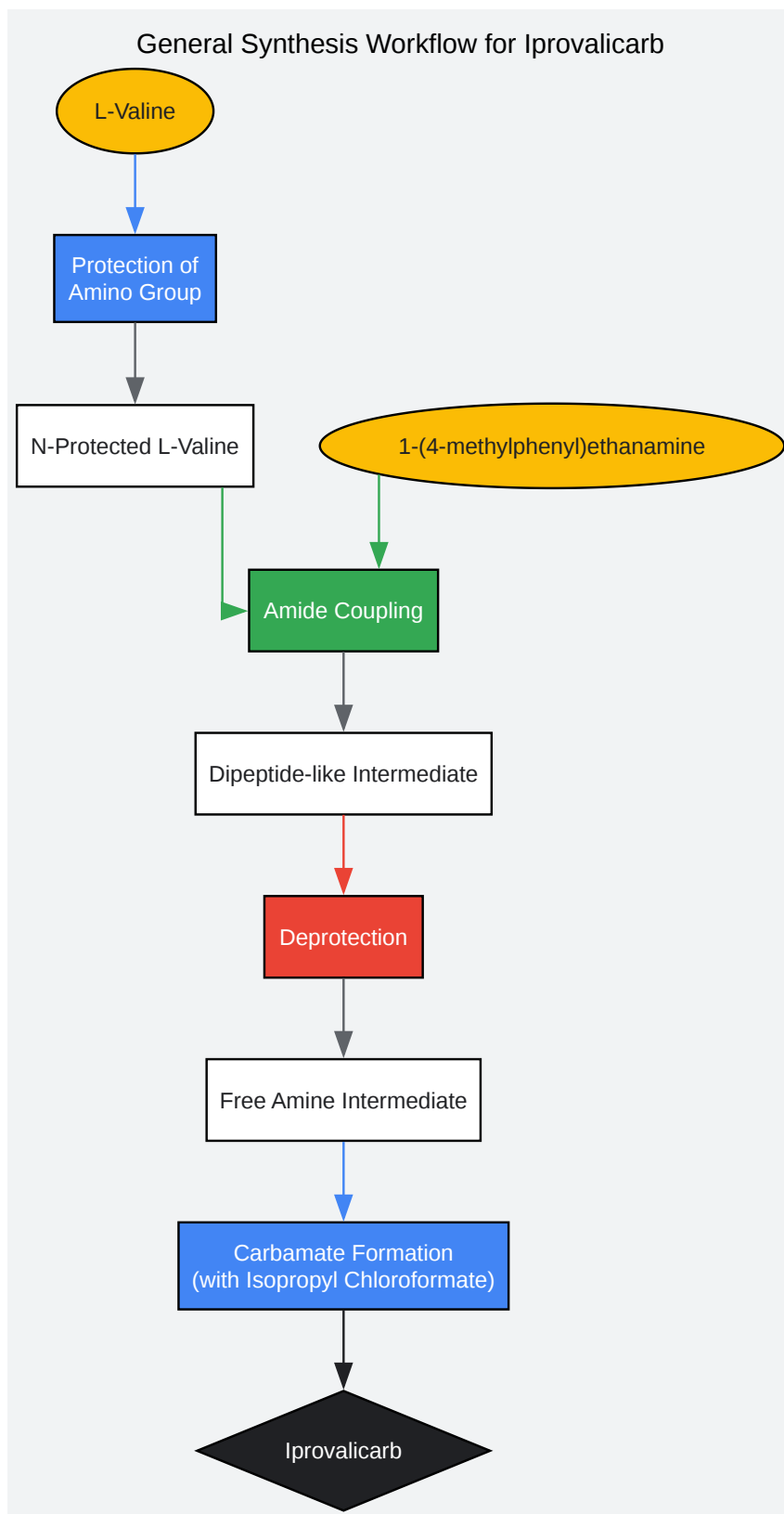


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Caption: Iprovalicarb undergoes hydrolysis, amide cleavage, and oxidation to form various metabolites.

## General Synthesis Workflow

The synthesis of Iprovalicarb involves a multi-step process. A general workflow for the synthesis of the non-deuterated form is presented below. The synthesis of **Iprovalicarb-d8** would involve the use of deuterated starting materials.



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Caption: A representative multi-step synthesis of Iprovalicarb from L-Valine and a substituted amine.

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